

Spectroscopic Profile of N-ethyl-3-ethynylaniline: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-ethyl-3-ethynylaniline*

CAS No.: 1021135-66-9

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This technical guide provides a detailed analysis of the expected spectroscopic data for **N-ethyl-3-ethynylaniline**, a valuable intermediate in organic synthesis. While a complete set of experimentally-derived spectra for this specific molecule is not readily available in public databases, this document, grounded in the principles of spectroscopic interpretation and data from closely related analogs, offers a robust predictive profile for its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. This guide is intended for researchers, scientists, and professionals in drug development and materials science who require a comprehensive understanding of the structural elucidation of this compound.

Molecular Structure and Key Features

N-ethyl-3-ethynylaniline possesses a unique combination of functional groups that dictate its spectroscopic signature: a secondary aromatic amine, an ethyl substituent, and a terminal alkyne on a benzene ring. Understanding the interplay of these features is crucial for interpreting its spectra.

Figure 1. Molecular structure of **N-ethyl-3-ethynylaniline**.

Predicted Spectroscopic Data

The following tables summarize the predicted NMR, IR, and MS data for **N-ethyl-3-ethynylaniline**. These predictions are based on the analysis of structurally similar compounds, including 3-ethynylaniline and N-ethyl-3-methylaniline.

Table 1: Predicted ^1H NMR Spectral Data

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Justification
~7.1-7.2	t	1H	H-5	Aromatic proton ortho to the ethylamino group.
~6.6-6.8	m	3H	H-2, H-4, H-6	Aromatic protons.
~3.8	br s	1H	N-H	Broad singlet for the amine proton.
~3.2	q	2H	-CH ₂ -	Methylene protons of the ethyl group, split by the methyl protons.
~3.0	s	1H	$\equiv\text{C-H}$	Acetylenic proton.
~1.2	t	3H	-CH ₃	Methyl protons of the ethyl group, split by the methylene protons.

Table 2: Predicted ^{13}C NMR Spectral Data

Chemical Shift (δ , ppm)	Assignment	Justification
~148	C-1	Aromatic carbon attached to the nitrogen.
~129	C-5	Aromatic CH.
~123	C-3	Aromatic carbon attached to the alkyne.
~118	C-6	Aromatic CH.
~116	C-4	Aromatic CH.
~114	C-2	Aromatic CH.
~83	-C $\equiv$	Quaternary acetylenic carbon.
~77	$\equiv$ C-H	Terminal acetylenic carbon.
~38	-CH ₂ -	Methylene carbon of the ethyl group.
~15	-CH ₃	Methyl carbon of the ethyl group.

Table 3: Predicted IR Absorption Data

Wavenumber (cm ⁻¹)	Intensity	Assignment	Justification
~3400	Medium	N-H stretch	Characteristic of secondary aromatic amines.
~3300	Sharp, Medium	≡C-H stretch	Indicative of a terminal alkyne.
~2970-2860	Medium	C-H stretch (aliphatic)	Corresponds to the ethyl group.
~2100	Weak	C≡C stretch	Characteristic of a terminal alkyne.
~1600, 1500	Strong	C=C stretch (aromatic)	Benzene ring vibrations.
~1320	Medium	C-N stretch	Aromatic amine C-N bond.

Table 4: Predicted Mass Spectrometry Data

m/z	Proposed Fragment	Justification
145	[M] ⁺	Molecular ion peak.
130	[M-CH ₃] ⁺	Loss of a methyl group from the ethyl substituent.
117	[M-C ₂ H ₄] ⁺	Loss of ethene via McLafferty rearrangement.
91	[C ₇ H ₇] ⁺	Tropylium ion, a common fragment in aromatic compounds.

In-Depth Spectroscopic Analysis and Rationale

The predicted data presented above are derived from established spectroscopic principles and comparison with experimentally obtained data for analogous molecules.

¹H and ¹³C NMR Spectroscopy

The predicted chemical shifts for the aromatic protons and carbons are based on the additive effects of the electron-donating ethylamino group and the electron-withdrawing ethynyl group. The ethylamino group is expected to cause an upfield shift (to lower ppm values) of the ortho and para protons, while the ethynyl group will have a deshielding effect. The assignments for the ethyl group protons and carbons are based on typical values for N-ethylanilines. The distinct singlet for the acetylenic proton around 3.0 ppm is a key identifier for the terminal alkyne functionality.

Infrared (IR) Spectroscopy

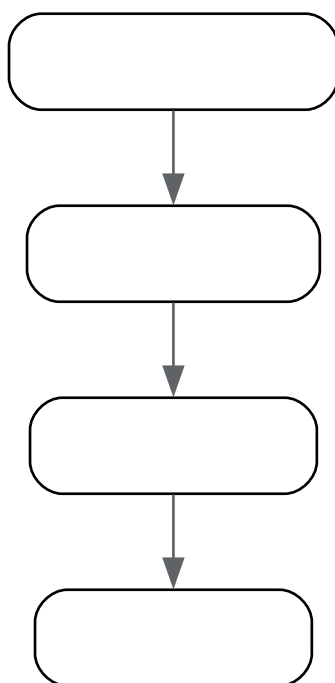
The IR spectrum is expected to clearly show the characteristic absorptions of the key functional groups. The N-H stretch of the secondary amine will appear as a medium-intensity band around 3400 cm⁻¹. The most diagnostic peaks will be the sharp $\equiv$ C-H stretch at approximately 3300 cm⁻¹ and the weaker C $\equiv$ C stretch around 2100 cm⁻¹, confirming the presence of the terminal alkyne. The aromatic C=C stretching vibrations and the aliphatic C-H stretches from the ethyl group will also be prominent.

Mass Spectrometry (MS)

The electron ionization mass spectrum is predicted to show a clear molecular ion peak at m/z 145, corresponding to the molecular weight of **N-ethyl-3-ethynylaniline**. The primary fragmentation pathway is anticipated to be the loss of a methyl radical (CH₃•) from the ethyl group, leading to a significant peak at m/z 130. Another expected fragmentation is the loss of ethene (C₂H₄) through a McLafferty-type rearrangement, which would result in a fragment ion at m/z 117. The presence of a tropylium ion at m/z 91 is also anticipated, as it is a common and stable fragment for substituted benzene derivatives.

Experimental Protocol: Acquiring High-Resolution NMR Spectra

To experimentally validate the predicted data, the following protocol for acquiring high-resolution NMR spectra is recommended.



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Figure 2. General workflow for NMR data acquisition.

- Sample Preparation:
 - Dissolve approximately 5-10 mg of **N-ethyl-3-ethynylaniline** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
 - Tune and match the probe for both ^1H and ^{13}C frequencies.

- Data Acquisition:
 - ^1H NMR: Acquire a one-dimensional proton spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans will be necessary due to the lower natural abundance of ^{13}C . A DEPT (Distortionless Enhancement by Polarization Transfer) experiment can be performed to differentiate between CH , CH_2 , and CH_3 groups.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase correct the resulting spectra.
 - Perform baseline correction.
 - Integrate the peaks in the ^1H spectrum.
 - Reference the chemical shifts to the internal standard (TMS).

Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic characterization of **N-ethyl-3-ethynylaniline**. The presented data and interpretations are based on sound scientific principles and data from closely related molecules, offering a valuable resource for the identification and structural elucidation of this compound. Experimental verification of these predictions will provide a definitive spectroscopic profile and further enhance our understanding of this important synthetic intermediate.

References

As this guide is based on predictive data, direct citations for the spectra of **N-ethyl-3-ethynylaniline** are not available. The principles of spectroscopic interpretation are drawn from standard organic chemistry textbooks and spectroscopic databases.

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- To cite this document: BenchChem. [Spectroscopic Profile of N-ethyl-3-ethynylaniline: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1416297/docs#spectroscopic-profile-of-n-ethyl-3-ethynylaniline-a-technical-guide\]](https://www.benchchem.com/product/b1416297/docs#spectroscopic-profile-of-n-ethyl-3-ethynylaniline-a-technical-guide)

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